

Reactivity of Methylamine with Ammonium Salts: A Comparative Analysis

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Compound of Interest

Compound Name: Methylamine

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This guide provides a detailed comparison of the reactivity of **methylamine** (MA) with various inorganic ammonium salts, including ammonium sulfate ((NH₄)₂SO₄), ammonium bisulfate (NH₄HSO₄), ammonium nitrate (NH₄NO₃), and ammonium chloride (NH₄Cl). The information presented is derived from experimental data to assist researchers in understanding and predicting the behavior of **methylamine** in the presence of these common salts.

Quantitative Reactivity Comparison

The reactivity of **methylamine** with different ammonium salts can be quantified by examining their heterogeneous uptake coefficients. These coefficients represent the probability of a gas-phase molecule reacting upon collision with the surface of the salt particle. The following table summarizes the observed uptake coefficients for **methylamine** on the specified ammonium salts at 298 K.^{[1][2]}

Ammonium Salt	Formula	Observed Uptake Coefficient (γ) at 298 K
Ammonium Bisulfate	NH ₄ HSO ₄	$(1.78 \pm 0.36) \times 10^{-2}$
Ammonium Nitrate	NH ₄ NO ₃	$(8.79 \pm 1.99) \times 10^{-3}$
Ammonium Sulfate	(NH ₄) ₂ SO ₄	$(6.30 \pm 1.03) \times 10^{-3}$
Ammonium Chloride	NH ₄ Cl	$(2.29 \pm 0.28) \times 10^{-3}$

Analysis of Reactivity:

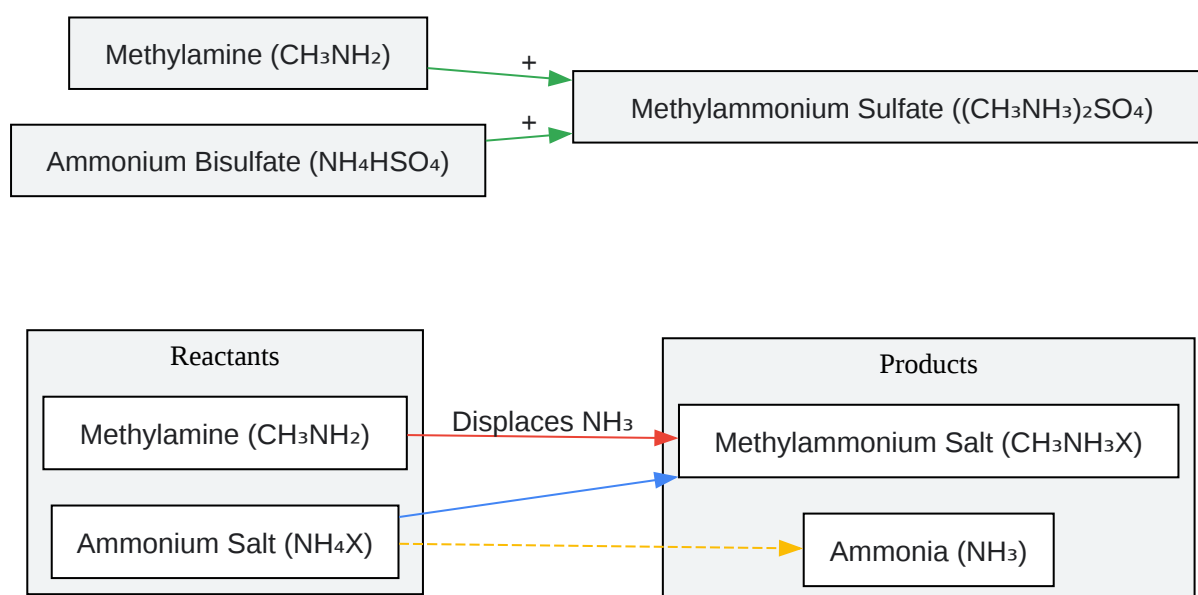
The data indicates that **methylamine** exhibits the highest reactivity with ammonium bisulfate, followed by ammonium nitrate, ammonium sulfate, and ammonium chloride.[1][2] The reaction with ammonium bisulfate is notably faster, suggesting a different reaction mechanism compared to the other salts.[1][2]

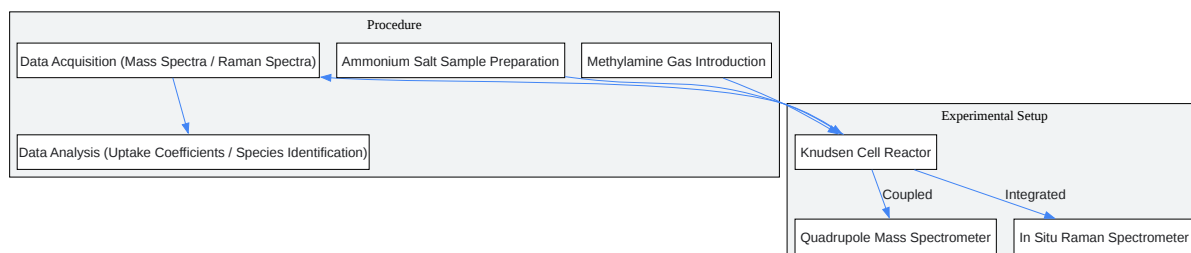
Reaction Mechanisms and Pathways

The interaction between **methylamine** and ammonium salts proceeds via two primary pathways: a simple acid-base reaction and an exchange reaction. The dominant pathway is dependent on the nature of the ammonium salt.

Acid-Base Reaction with Ammonium Bisulfate

In the case of ammonium bisulfate, a simple acid-base reaction occurs.[1][2] The acidic proton from the bisulfate ion (HSO_4^-) is transferred to the basic **methylamine** molecule, forming the methylammonium cation (CH_3NH_3^+) and the sulfate dianion (SO_4^{2-}).





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References

- 1. ACP - Differences in the reactivity of ammonium salts with methylamine [acp.copernicus.org]
- 2. researchgate.net [researchgate.net]
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